

storage and handling recommendations for 3-Amino-2,2-dimethylpropanamide-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-2,2-dimethylpropanamide-d6

Cat. No.: B587557

[Get Quote](#)

Technical Support Center: 3-Amino-2,2-dimethylpropanamide-d6

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **3-Amino-2,2-dimethylpropanamide-d6** (CAS: 1246820-97-2).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **3-Amino-2,2-dimethylpropanamide-d6**?

A1: **3-Amino-2,2-dimethylpropanamide-d6** should be stored in a refrigerator at 2-8°C.^{[1][2]} It is crucial to keep the container tightly closed and in a dry, well-ventilated place to ensure its stability.^{[3][4][5]}

Q2: What is the physical appearance of **3-Amino-2,2-dimethylpropanamide-d6**?

A2: **3-Amino-2,2-dimethylpropanamide-d6** is a white to off-white solid.^{[1][2]}

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **3-Amino-2,2-dimethylpropanamide-d6**, it is essential to wear appropriate personal protective equipment. This includes protective gloves, clothing, and eye/face protection.^{[3][4][6]} In case of inadequate ventilation, a suitable respirator should be used.^[7]

Q4: What should I do in case of accidental contact with the compound?

A4: In case of accidental contact, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.^{[3][4]}
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.^{[3][4]}
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.^{[4][7]}
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.^[4]

Q5: Are there any known incompatibilities for this compound?

A5: While specific incompatibility data for the d6-variant is limited, similar amino compounds should be kept away from strong oxidizing agents, strong bases, and acids.^{[4][5]}

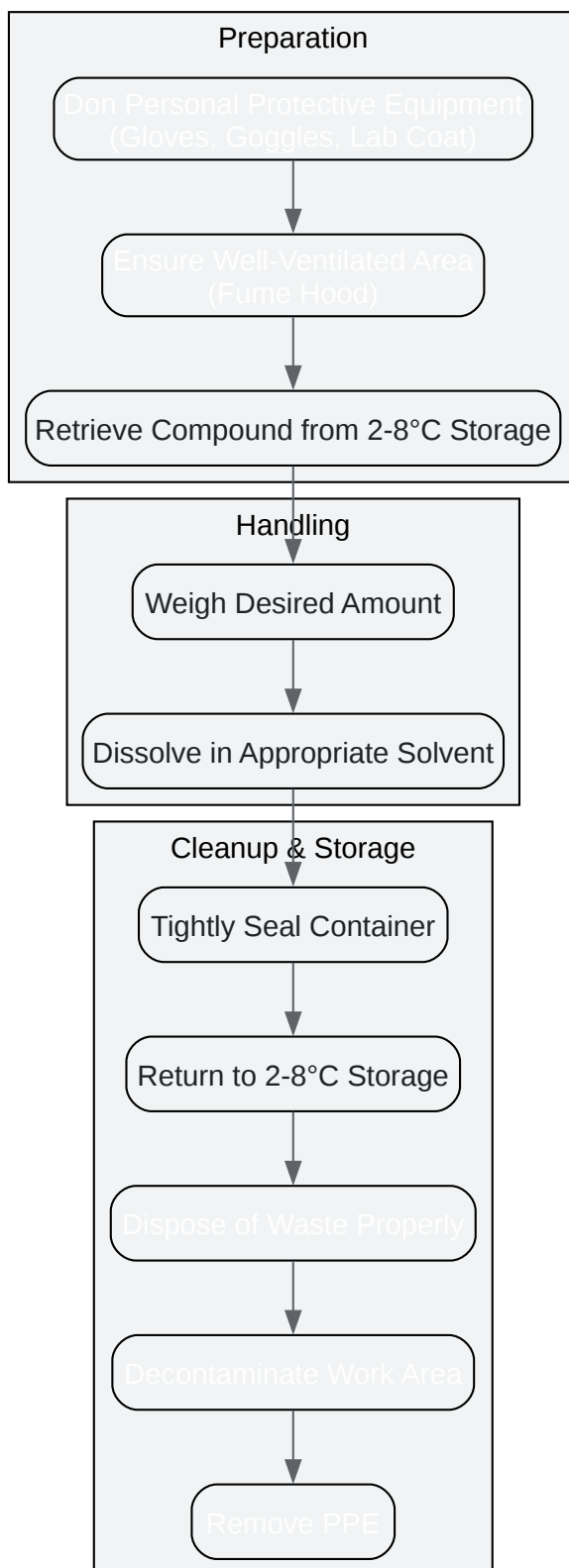
Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color or appearance.	Improper storage (e.g., exposure to light, moisture, or elevated temperatures).	Do not use the compound. Dispose of it according to your institution's guidelines and obtain a new batch. Ensure the new batch is stored correctly at 2-8°C in a tightly sealed container.
Inconsistent experimental results.	Potential degradation of the compound.	Verify the storage conditions and age of the compound. If degradation is suspected, it is recommended to use a fresh vial. For critical applications, consider re-qualifying the material.
Difficulty in dissolving the compound.	Use of an inappropriate solvent.	The non-deuterated form is soluble in DMSO and Methanol. ^[2] Test solubility in these solvents. Gentle warming or sonication may aid dissolution, but be cautious about potential degradation at elevated temperatures.

Storage and Physical Properties

Parameter	Recommendation/Value	Source
Storage Temperature	2-8°C (Refrigerator)	^[1] ^[2]
Appearance	White to Off-White Solid	^[1] ^[2]
CAS Number	1246820-97-2	^[1]
Molecular Formula	C ₅ H ₆ D ₆ N ₂ O	^[1]
Solubility (of non-deuterated form)	DMSO, Methanol	^[2]

Experimental Workflow: Safe Handling Protocol



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-Amino-2,2-dimethylpropanamide-d6**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3-Amino-2,2-dimethylpropanamide [srdpharma.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.ca [fishersci.ca]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [storage and handling recommendations for 3-Amino-2,2-dimethylpropanamide-d6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b587557#storage-and-handling-recommendations-for-3-amino-2-2-dimethylpropanamide-d6\]](https://www.benchchem.com/product/b587557#storage-and-handling-recommendations-for-3-amino-2-2-dimethylpropanamide-d6)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com